

In-Depth Technical Guide to 1,2,5-Trimethylpyrrole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *1,2,5-Trimethylpyrrole*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2,5-Trimethylpyrrole is a substituted aromatic heterocyclic organic compound with significant applications as a versatile building block in organic synthesis. Its unique structure, featuring a pyrrole ring with three methyl groups, imparts enhanced stability and specific reactivity, making it a valuable intermediate in the production of pharmaceuticals, agrochemicals, and advanced materials.^[1] This technical guide provides a comprehensive overview of the molecular properties, synthesis, and key applications of **1,2,5-trimethylpyrrole** relevant to research and development.

Core Molecular Data

The fundamental chemical and physical properties of **1,2,5-trimethylpyrrole** are summarized below. This data is essential for its use in experimental settings and for the characterization of its derivatives.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ N	[2][3]
Molecular Weight	109.17 g/mol	[2]
IUPAC Name	1,2,5-trimethyl-1H-pyrrole	[2]
CAS Number	930-87-0	[2]
Boiling Point	173 °C (at 760 mmHg)	[2]
Density	0.807 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.498	
Appearance	Clear yellow to brown liquid	
Solubility	Slightly soluble in water (2.2 g/L at 25 °C)	

Synthesis of 1,2,5-Trimethylpyrrole

The most common and efficient method for synthesizing **1,2,5-trimethylpyrrole** is the Paal-Knorr pyrrole synthesis. This reaction involves the condensation of a 1,4-dicarbonyl compound, in this case, 2,5-hexanedione, with a primary amine, methylamine.[4]

Experimental Protocol: Paal-Knorr Synthesis

This protocol outlines the synthesis of **1,2,5-trimethylpyrrole** from 2,5-hexanedione and methylamine. A reported yield for this synthesis is approximately 86.9%.[4]

Materials:

- 2,5-Hexanedione
- Methylamine (e.g., 40% solution in water)
- Solvent (e.g., ethanol or solvent-free conditions can be employed)
- Optional: Weak acid catalyst (e.g., acetic acid)

Procedure:

- In a round-bottom flask, combine 2,5-hexanedione (1.0 equivalent) with methylamine (1.0-1.2 equivalents).
- If using a solvent, add ethanol to the mixture. The reaction can also be performed under solvent-free conditions.
- Optionally, a catalytic amount of a weak acid like acetic acid can be added to accelerate the reaction.
- The reaction mixture is typically stirred at room temperature or gently heated to facilitate the condensation.
- The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is worked up. This may involve extraction with an organic solvent (e.g., diethyl ether or dichloromethane), washing with brine, and drying over an anhydrous salt (e.g., Na_2SO_4).
- The crude product is then purified, typically by distillation under reduced pressure, to yield pure **1,2,5-trimethylpyrrole**.

Applications in Research and Drug Development

While **1,2,5-trimethylpyrrole** is primarily known as a synthetic intermediate, the broader class of pyrrole-containing compounds is of immense interest in medicinal chemistry due to their wide range of biological activities.^{[5][6]} The pyrrole scaffold is a key pharmacophore in numerous natural products and synthetic drugs with anticancer, antimicrobial, and antiviral properties.^{[5][6]}

1,2,5-Trimethylpyrrole serves as a starting material for the synthesis of more complex molecules with potential therapeutic applications.^[1] Its applications are noted in:

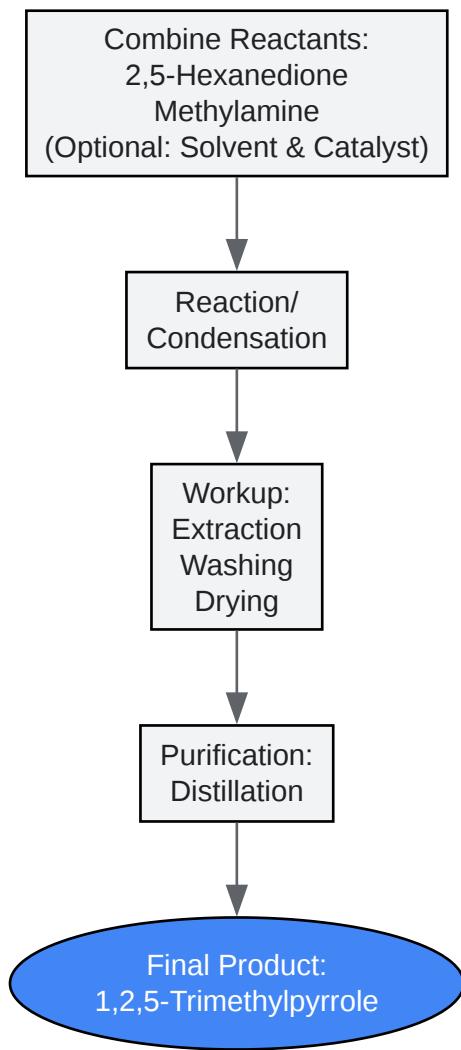
- Pharmaceutical Synthesis: As a foundational molecule for the development of novel drugs. The pyrrole ring system is a component of many biologically active compounds.^[1]

- Biochemical Research: Used in studies related to enzyme activity and metabolic pathways to gain insights into biological processes and identify potential therapeutic targets.[1]
- Materials Science: Employed in the creation of advanced materials like conductive polymers and dyes, where its electronic properties are advantageous.[1]

Due to its role as a versatile building block, the direct involvement of **1,2,5-trimethylpyrrole** in specific signaling pathways is not extensively documented. Instead, its significance lies in providing the core structure for larger molecules that are designed to interact with biological targets.

Visualizing the Synthesis Workflow

The following diagram illustrates the experimental workflow for the Paal-Knorr synthesis of **1,2,5-trimethylpyrrole**.



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Caption: Paal-Knorr Synthesis Workflow for **1,2,5-Trimethylpyrrole**.

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